

Silver trifluoromethanesulfonate CAS number and molecular weight

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Compound of Interest		
Compound Name:	Silver trifluoromethanesulfonate	
Cat. No.:	B057689	Get Quote

Silver Trifluoromethanesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data on **silver trifluoromethanesulfonate** (also known as silver triflate or AgOTf), a versatile reagent in organic and inorganic synthesis. Its application spans from catalysis to the preparation of various chemical intermediates.

Core Chemical Properties

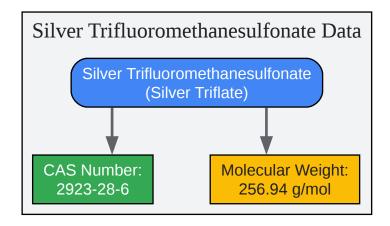
Silver trifluoromethanesulfonate is a white or colorless solid.[1] Key quantitative identifiers for this compound are summarized below, providing a quick reference for laboratory and research settings.

Property	Value	References
CAS Number	2923-28-6	[1][2][3][4][5][6]
Molecular Weight	256.94 g/mol	[2][3][5]
Molecular Formula	CF3SO3Ag	[2][4][5]
EC Number	220-882-2	[1]
Melting Point	286 °C	[1][4]



Logical Relationship of Chemical Identifiers

The following diagram illustrates the direct association between the compound's common name and its primary chemical identifiers, the CAS number and molecular weight. This visualization helps in understanding the fundamental data structure for this chemical entity.



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Caption: Relationship between Silver Trifluoromethanesulfonate and its key identifiers.

Disclaimer: This document is intended for informational purposes for research and development professionals. Always refer to a comprehensive Safety Data Sheet (SDS) before handling this chemical.

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References

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